

Essential Safety and Operational Guide for 3-Chloro-6-phenoxy pyridazine

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Compound of Interest

Compound Name: 3-Chloro-6-phenoxy pyridazine

Cat. No.: B074615

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3-Chloro-6-phenoxy pyridazine**. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is mandatory when handling **3-Chloro-6-phenoxy pyridazine** to prevent skin, eye, and respiratory irritation.^[1] The following table summarizes the required PPE.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Tightly fitting, conforming to EN 166 (EU) or NIOSH (US) standards. [1]
Face Shield	Recommended when there is a risk of splashing or explosion. [1]	
Skin Protection	Gloves	Chemical-resistant gloves (e.g., Nitrile rubber). Inspect before use and dispose of properly after handling. [1]
Lab Coat	Fire/flammable resistant and impervious clothing. A Nomex® laboratory coat is a suitable option. [1]	
Full Body Suit	Recommended for large-scale operations or in case of spills. [1]	
Respiratory Protection	Respirator	Use a full-face respirator if exposure limits are exceeded or if irritation is experienced. [1] A dust mask (type N95, US) may be sufficient for handling small quantities in a well-ventilated area. [1]

Standard Operating Procedure for Handling

All handling of **3-Chloro-6-phenoxy pyridazine** must be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)

Preparation:

- Ensure the chemical fume hood is operational.

- Don all required PPE as specified in the table above.
- Inspect gloves for any signs of damage before use.[1]
- Have a spill kit readily accessible.

Handling:

- Avoid breathing dust, mist, gas, or vapors.[1][2]
- Prevent contact with skin and eyes.
- Keep the compound away from all sources of ignition.[1] Use spark-proof tools and explosion-proof equipment.[1]
- Wash hands and face thoroughly after handling.[1]
- Do not eat, drink, or smoke in the work area.[1]

Storage:

- Store in a tightly closed, suitable container.[1][2]
- Keep in a dry, cool, and well-ventilated place.[1][2]
- Store away from strong oxidizing agents.[1]

Emergency Procedures

Spill Management:

- Evacuate personnel to a safe area.[1]
- Prevent further leakage if it is safe to do so.[1]
- Avoid dust formation.[1][2]
- Ventilate the area.

- For minor spills, use dry clean-up procedures. Sweep up and shovel into suitable containers for disposal.[2][3]
- For major spills, control personal contact with the substance by using protective equipment and a dust respirator.[3]

First Aid:

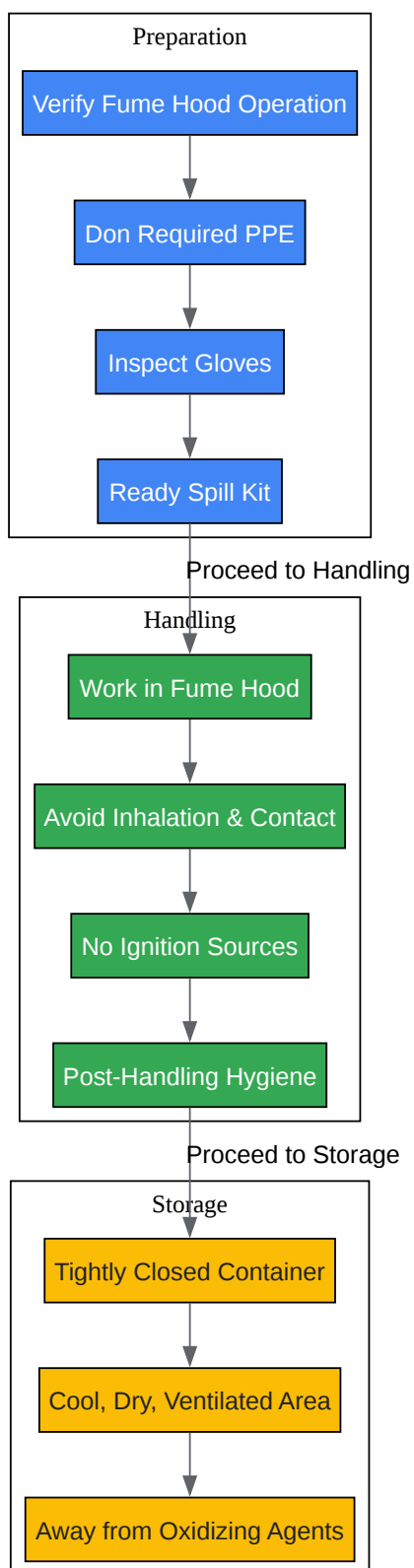
- In case of eye contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[2]
- In case of skin contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician.[2] Take off contaminated clothing and wash before reuse.[2]
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[2]
- If ingested: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[2]

Disposal Plan

Dispose of contents and containers in accordance with local, regional, and national hazardous waste regulations.[2] Do not empty into drains.[2] Chemical waste generators must ensure complete and accurate classification of the waste.[2]

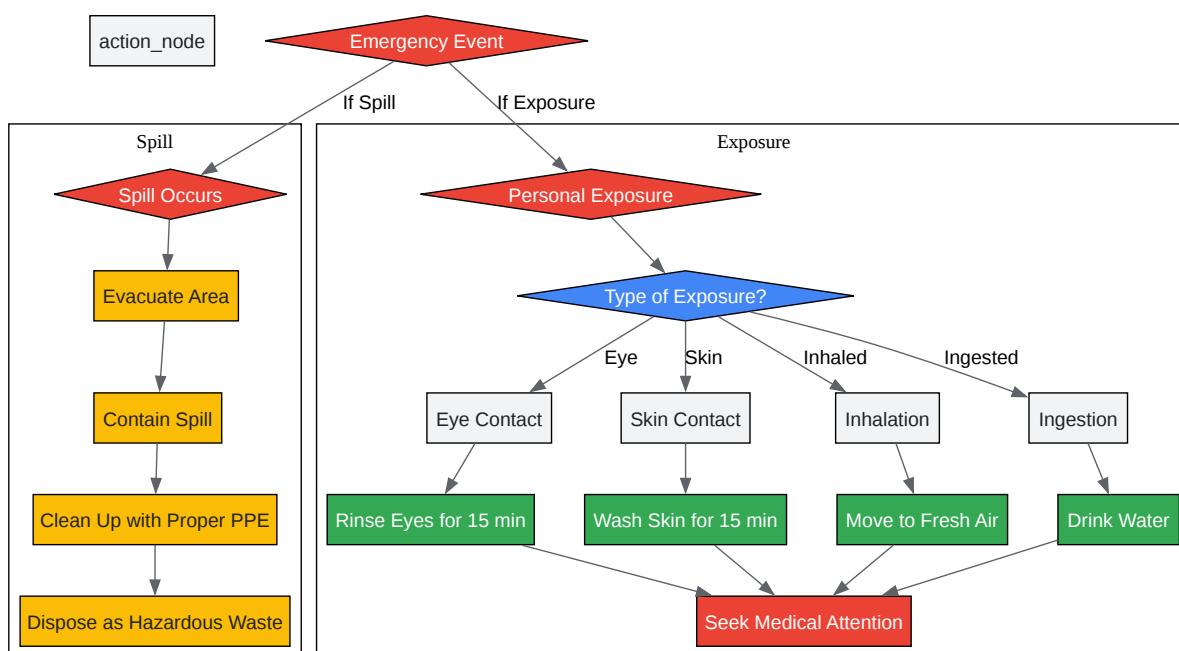
Visual Guides

The following diagrams illustrate the standard operating procedure for handling **3-Chloro-6-phenoxy pyridazine** and the logical flow for emergency response.



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Caption: Standard Operating Procedure for Handling **3-Chloro-6-phenoxy pyridazine**.



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Caption: Emergency Response Plan for **3-Chloro-6-phenoxy pyridazine** Incidents.

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